

Hydrogen Capacity Comparison: YNi₅ vs. Traditional Methods

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Compound Focus: Nickel;yttrium

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The following table summarizes the hydrogen storage properties of YNi₅ under high-pressure conditions alongside other common storage methods. Note that the data for YNi₅ is from an older study and was obtained under significantly different experimental conditions compared to the other materials [1] [2].

Material/Method	Hydrogen Capacity	Absorption Conditions	Desorption Conditions	Key Characteristics
YNi ₅	Large quantity (specific wt% not stated) [2]	High pressure (up to 1550 atm) [2]	Information Missing	Does not absorb hydrogen at moderate pressures; forms a hydride phase at high pressure [2].
LaNi ₅ H ₆	1.5 - 2.0 wt% [1]	30 - 60 °C [1]	50 - 100 °C [1]	Fast kinetics; used in stationary storage and fuel cells [1].
MgH ₂	7.6 wt% [1]	300 - 400 °C [1]	>300 °C [1]	High capacity but slow kinetics and high operating temperature [1].
NaAlH ₄	5.6 wt% [1]	100 - 150 °C [1]	200 - 250 °C [1]	A complex hydride that requires a catalyst [1].

Material/Method	Hydrogen Capacity	Absorption Conditions	Desorption Conditions	Key Characteristics
Compressed H ₂	Low volumetric density [1] [3]	N/A	N/A	Stored at 350-700 bar; involves high-pressure tanks and energy-intensive compression [1] [3].
Liquefied H ₂	Higher volumetric density than gas [1] [3]	N/A	N/A	Stored at -253 °C; requires significant energy for liquefaction and has boil-off losses [1] [3].

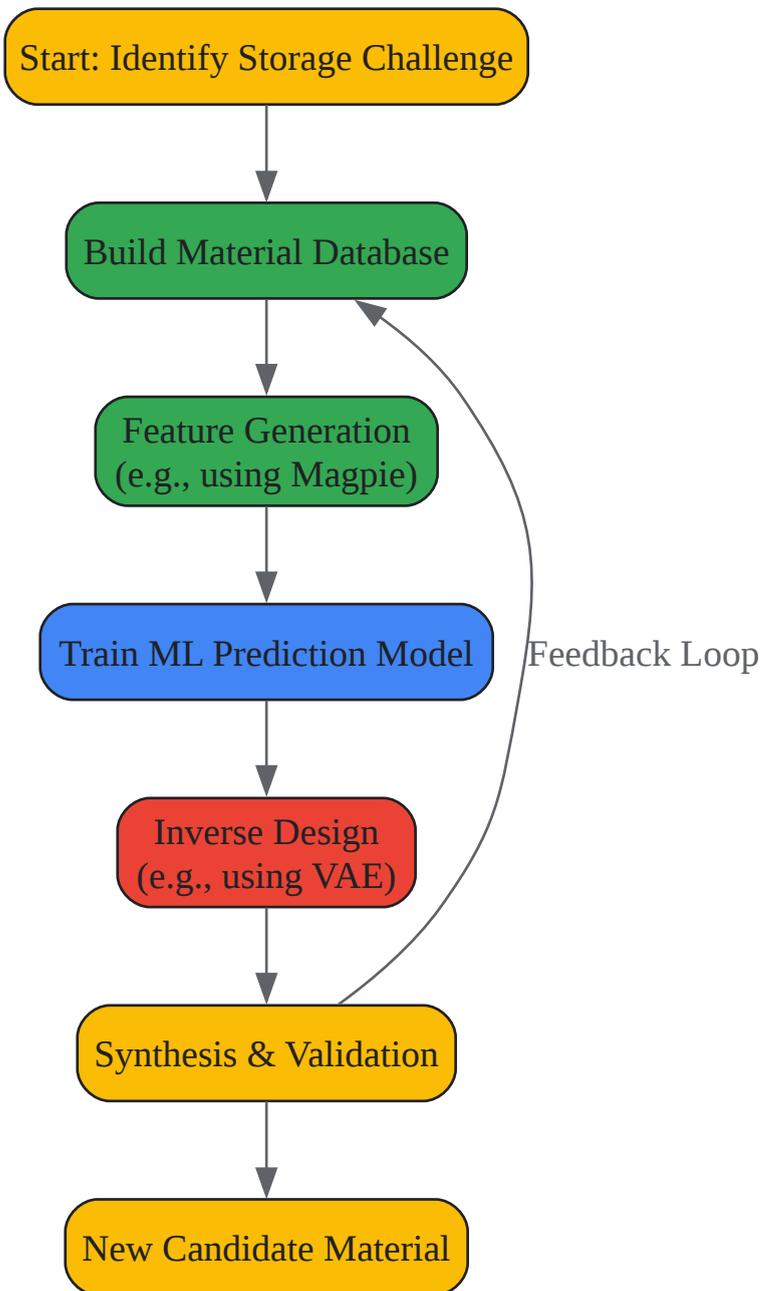
Experimental Details for YNi₅

The key experimental data for YNi₅ comes from a 1981 study titled "High pressure hydrogen absorption study on YNi₅, LaPt₅ and ThNi₅" [2].

- **Objective:** To study hydrogen absorption in intermetallic compounds that do not absorb hydrogen at moderate pressures and room temperature [2].
- **Methodology:** The researchers subjected the alloy samples to **very high pressures of hydrogen gas, up to 1550 atmospheres** [2].
- **Key Finding:** Under these extreme conditions, YNi₅ was found to absorb "a large quantity of hydrogen" and form a hydride phase. The study concluded that for YNi₅ and LaPt₅, hydride formation is controlled mainly by their **lattice compressibility** rather than unit cell size [2].

Research Context and Workflow

The field of solid-state hydrogen storage has evolved significantly since the early YNi₅ study. Modern research, particularly on promising materials like magnesium-based hydrides (MgH₂), now focuses on overcoming limitations such as high desorption temperatures and slow kinetics. The following diagram illustrates a contemporary data-driven research workflow used to discover and optimize new hydrogen storage materials.



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This modern approach, as exemplified by the "FIND" platform, involves building large databases, using machine learning (ML) for property prediction, and employing inverse design to discover novel alloys, moving beyond traditional trial-and-error methods [4].

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